

# Essential Safety and Handling Protocols for BMS-986104

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## Compound of Interest

Compound Name: BMS-986104

Cat. No.: B8757019

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMS-986104** was not publicly available at the time of this writing. The following guidance is based on general principles for handling potent pharmaceutical compounds, information on S1P1 receptor modulators, and occupational health and safety practices in the biopharmaceutical industry. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and conduct a thorough risk assessment before handling this compound.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **BMS-986104**. It includes operational and disposal plans with procedural, step-by-step guidance.

## Compound Information and Hazard Assessment

**BMS-986104** is a potent and selective S1P1 receptor modulator.<sup>[1][2]</sup> While specific toxicology data is limited in the public domain, its potent biological activity necessitates careful handling to prevent occupational exposure. As a research compound, it should be treated as a potentially hazardous substance.

### Occupational Exposure Control:

Bristol Myers Squibb (BMS), the developer of **BMS-986104**, utilizes an Exposure Control Banding (ECB) system for compounds where a formal Occupational Exposure Limit (OEL) has not been established.<sup>[3]</sup> This system categorizes compounds based on their inherent toxicity and potency to provide a simplified approach to controlling worker exposure.<sup>[3]</sup> While the

specific ECB for **BMS-986104** is not public, its potent nature suggests it would fall into a category requiring stringent handling controls.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the recommended PPE for handling **BMS-986104**.

Body Part	Required PPE	Specifications and Rationale
Hands	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. Change the outer glove immediately upon contamination and both pairs frequently.
Eyes/Face	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory. A face shield should be used in addition to goggles when there is a risk of splashes or aerosols.
Body	Laboratory Coat	A buttoned, knee-length lab coat is required. Consider a disposable gown for procedures with a higher risk of contamination.
Respiratory	Fit-Tested Respirator (e.g., N95 or higher)	Required when handling the solid compound outside of a containment system to prevent inhalation of airborne particles. Consult your institution's EHS for proper selection and fit-testing.
Feet	Closed-Toe Shoes	Leather or other chemically resistant material is recommended.

## Step-by-Step Handling Procedures

### 3.1. Preparation and Weighing:

- Designated Area: All handling of solid **BMS-986104** should be conducted in a designated area, such as a chemical fume hood or a powder containment hood.
- Decontamination: Before starting, decontaminate the work surface with an appropriate cleaning agent.
- Weighing:
  - Perform all weighing of the solid compound within a containment system (e.g., a balance enclosure within a fume hood) to minimize the risk of aerosolization.
  - Use dedicated spatulas and weighing boats.
  - Clean all equipment thoroughly after use.

### 3.2. Solution Preparation:

- Solvent: **BMS-986104** is soluble in DMSO.<sup>[2]</sup>
- Procedure:
  - Add the solvent to the vessel containing the pre-weighed **BMS-986104**.
  - Cap the vessel securely before mixing.
  - If sonication is required, ensure the vessel is properly sealed to prevent aerosol generation.

### 3.3. Storage:

Form	Storage Condition
Solid	Dry, dark, and at 0 - 4°C for short-term (days to weeks) or -20°C for long-term (months to years). [2]
In Solution	Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles. Consult product datasheets for specific stability information.

## Spill and Emergency Procedures

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Alert: Notify your supervisor and your institution's EHS department.
- Secure: Restrict access to the spill area.
- Clean-up (if trained):
  - Only personnel trained in hazardous spill response should perform the clean-up.
  - Wear appropriate PPE, including respiratory protection.
  - For solid spills, gently cover with a damp paper towel to avoid raising dust, then use absorbent pads.
  - For liquid spills, use a chemical spill kit with appropriate absorbent materials.
  - Collect all contaminated materials in a sealed, labeled hazardous waste container.
- Decontaminate: Thoroughly decontaminate the spill area and any affected equipment.

## Disposal Plan

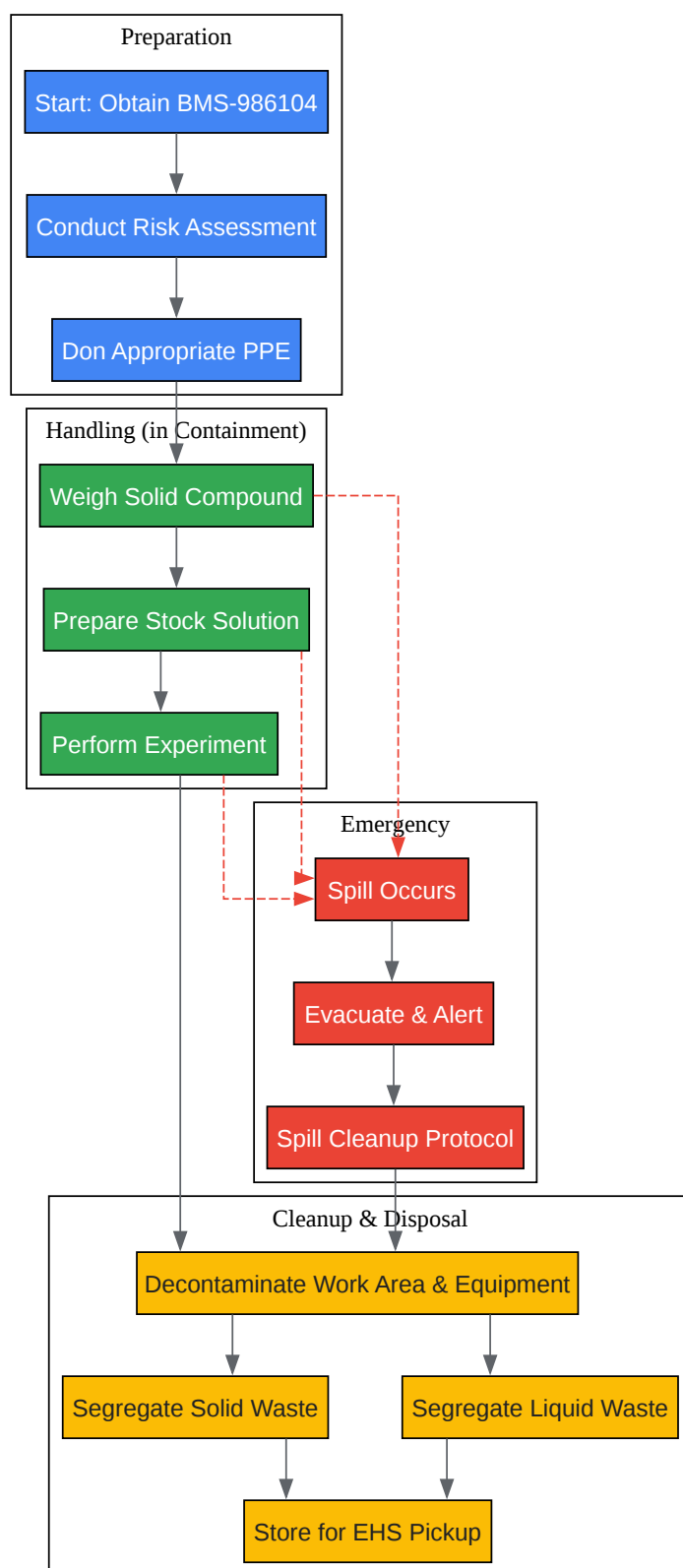
All waste contaminated with **BMS-986104** must be treated as hazardous chemical waste.

- Waste Segregation:

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, weighing paper, pipette tips) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **BMS-986104** in a separate, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless approved by your EHS department.
- Sharps: Any needles or syringes used for handling **BMS-986104** should be disposed of in a designated sharps container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**BMS-986104**"), and any other information required by your institution.
- Storage: Store hazardous waste in a designated, secure satellite accumulation area until it is collected by the EHS department.
- Collection: Follow your institution's procedures for hazardous waste pickup.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and decision points for safely handling **BMS-986104** in a laboratory setting.



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Caption: Workflow for Safe Handling of **BMS-986104**.

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## References

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